

# An In-depth Technical Guide to Triphenylphosphine Dibromide

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## Compound of Interest

Compound Name: Triphenylphosphine dibromide

Cat. No.: B085547

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **triphenylphosphine dibromide** (CAS Number: 1034-39-5), a versatile reagent in organic synthesis. It covers its chemical and physical properties, synthesis, mechanisms of action, and key applications, with a focus on its relevance to drug discovery and development. Detailed experimental protocols and safety information are also included to assist laboratory professionals.

## Chemical and Physical Properties

**Triphenylphosphine dibromide**, also known as dibromotriphenylphosphorane or bromotriphenylphosphonium bromide, is a solid organophosphorus compound.<sup>[1][2]</sup> Its key properties are summarized below.

Property	Value	Reference(s)
CAS Number	1034-39-5	[3]
Molecular Formula	C <sub>18</sub> H <sub>15</sub> Br <sub>2</sub> P	[3][4]
Molecular Weight	422.09 g/mol	[3]
Appearance	Yellow-orange solid/powder	[2]
Melting Point	235 °C (decomposes)	[4]
EC Number	213-855-1	
MDL Number	MFCD00000054	
SMILES String	BrP(Br)(c1ccccc1) (c2ccccc2)c3ccccc3	
InChI Key	OCXGTPDKNBIOTF- UHFFFAOYSA-N	

## Synthesis of Triphenylphosphine Dibromide

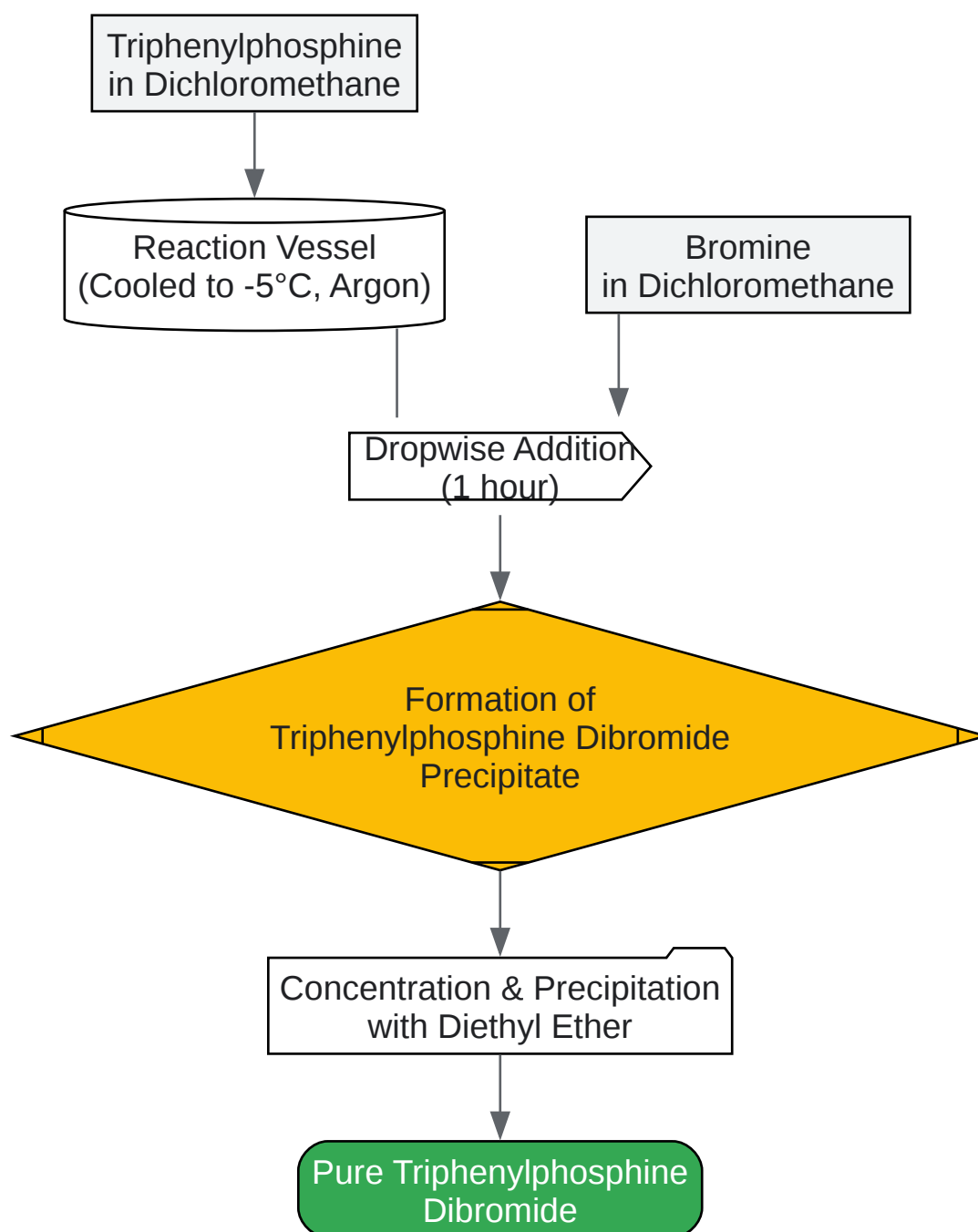
**Triphenylphosphine dibromide** is typically prepared by the reaction of triphenylphosphine with bromine.[5] The reaction is straightforward and results in the formation of the product as a precipitate.

This protocol is adapted from established organic synthesis procedures.[6]

- **Setup:** A three-necked, 1-liter flask is equipped with a mechanical stirrer, a reflux condenser with an argon inlet, and a pressure-equalizing dropping funnel.
- **Reagents:** Charge the flask with 151 g (0.58 mol) of triphenylphosphine and 350 mL of dichloromethane.
- **Cooling:** Cool the mixture to -5°C using an ice-salt bath while maintaining an argon atmosphere.
- **Addition of Bromine:** Prepare a solution of 92 g (0.58 mol) of bromine in 60 mL of dichloromethane. Add this solution dropwise to the stirred triphenylphosphine mixture over a

period of one hour.

- Observation: The bromine color will disappear instantaneously as a precipitate of **triphenylphosphine dibromide** forms.[6]
- Isolation: The resulting clear yellow-orange solution can be concentrated using a rotary evaporator. The product can then be precipitated by adding anhydrous diethyl ether. The solid is collected by suction filtration and washed with additional anhydrous ether.[6]



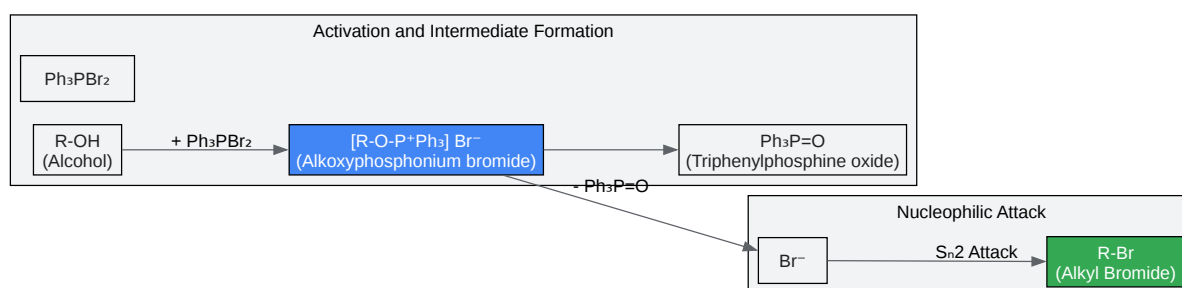
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Caption: Workflow for the synthesis of **triphenylphosphine dibromide**.

## Mechanism of Action and Key Reactions

**Triphenylphosphine dibromide** is a powerful reagent for converting alcohols into alkyl bromides and for other transformations such as esterification and cyclization.[7][8] The core mechanism involves the formation of a highly reactive oxyphosphonium intermediate.[8]

The reaction proceeds via an  $S_N2$  mechanism, which results in the inversion of configuration at a chiral center.[8] This method is valued for its mild conditions and minimal side reactions like elimination or rearrangement.[8]



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Caption: Generalized mechanism for alcohol to alkyl bromide conversion.

**Triphenylphosphine dibromide's** utility extends to a variety of synthetic transformations crucial for the synthesis of complex molecules, including active pharmaceutical ingredients.[4]

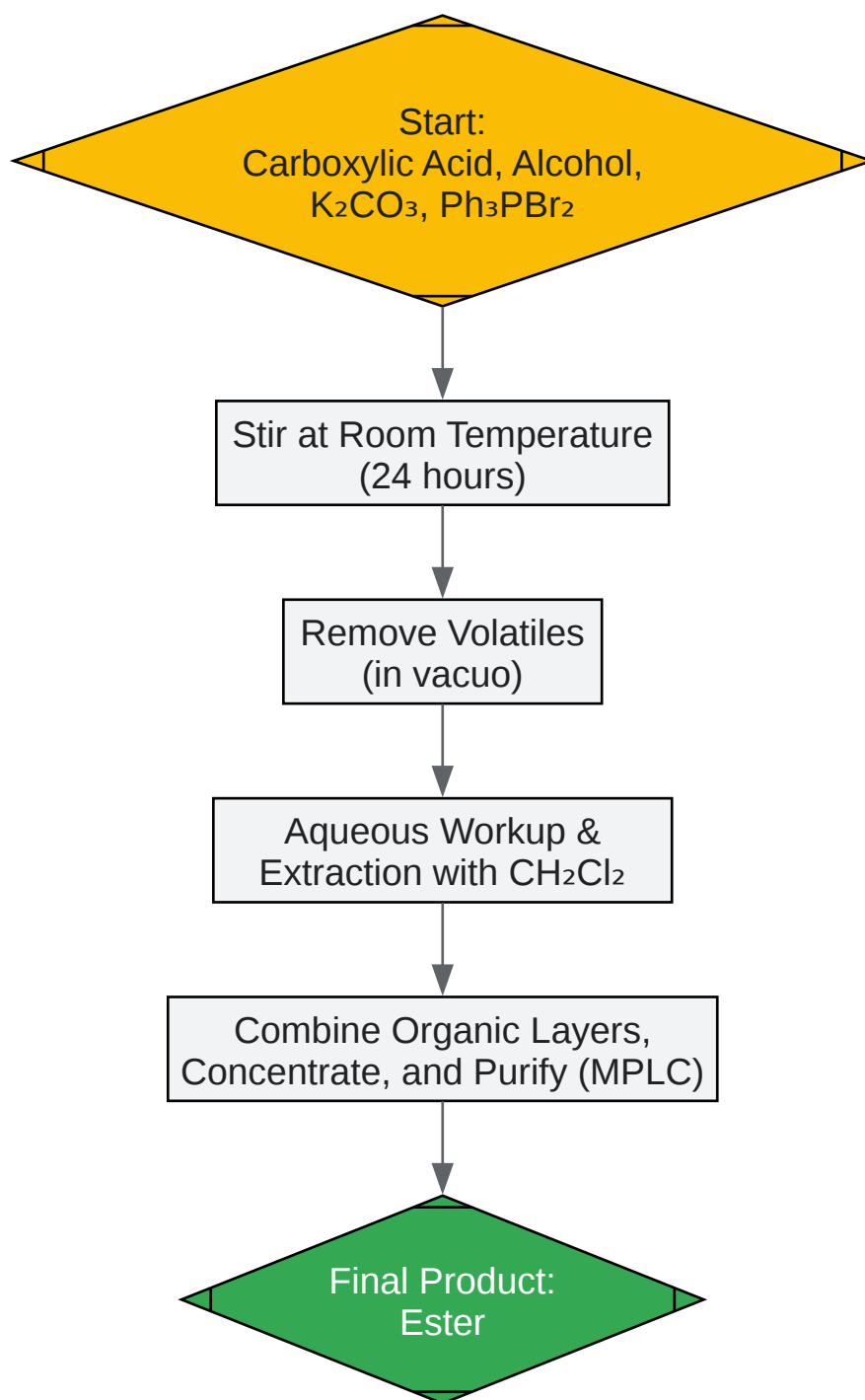
Application	Description	Yields	Reference(s)
Bromination of Alcohols/Phenols	Converts primary, secondary, and tertiary alcohols to bromides with high selectivity and inversion of stereochemistry.[8]	Excellent	[8][9][10]
Esterification of Carboxylic Acids	A one-pot reaction with an alcohol and base converts carboxylic acids to esters, preserving stereochemistry.[11]	30-95%	[11][12]
Cyclization of Amino Alcohols	Facilitates the cyclization of $\beta$ - and $\gamma$ -amino alcohols to form cyclic amines like aziridines.[7][8]	High	[7][8]
Conversion of Aldoximes to Nitriles	An efficient method for the dehydration of aldoximes to produce nitriles.[8]	High	[8]
Cleavage of Ethers	Can be used to cleave TBDMS and THP ethers to form bromides directly.[10]	High	[10]
Ring Opening of Aziridines	Reacts with both activated and non-activated aziridines to yield $\beta$ -bromo amines. [10]	Excellent	[10]

## Experimental Protocols for Key Reactions

Detailed methodologies are critical for reproducibility in research and development settings.

This procedure is based on the work of Salom and Kohn for converting carboxylic acids to esters with minimal racemization.[\[11\]](#)

- Reagents: To a solution of the chiral carboxylic acid (1 mmol) and  $K_2CO_3$  (0.76 g, 5.5 mmol) in the desired alcohol (6 mL), add **triphenylphosphine dibromide** (2.20 g, 5 mmol).
- Reaction: Stir the reaction mixture at room temperature for 24 hours.
- Workup: Remove the volatile components under reduced pressure. Add water (25 mL) and dichloromethane (25 mL) to the residue.
- Extraction: Separate the organic layer. Wash the aqueous layer with an additional 25 mL of dichloromethane.
- Purification: Combine the organic layers, concentrate them in vacuo, and purify the resulting residue by MPLC (Medium Pressure Liquid Chromatography) using hexanes as the eluent to obtain the final ester product.[\[11\]](#)



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Caption: Experimental workflow for one-pot esterification.

## Safety and Handling

**Triphenylphosphine dibromide** is a hazardous chemical that requires careful handling.<sup>[2][13]</sup>

- Hazards: It is classified as corrosive and causes severe skin burns and eye damage.[2][13][14] It is also toxic if inhaled, swallowed, or in contact with skin.[1] The substance is sensitive to moisture and air.[2]
- Personal Protective Equipment (PPE): Wear appropriate protective eyeglasses or chemical safety goggles, chemical-resistant gloves, and protective clothing to prevent skin exposure.[1][2] A NIOSH/MSHA-approved respirator should be used if ventilation is inadequate.[1][2]
- Handling: Use only in a well-ventilated area, preferably within a fume hood. Keep the container tightly closed. Avoid breathing dust.[1]
- Storage: Store in a cool, dry place away from incompatible materials such as strong oxidizing agents and bases.[2] It is recommended to keep the container refrigerated (below 4°C/39°F) and under an inert atmosphere.[1][2]
- First Aid:
  - Eyes: Immediately flush with plenty of water for at least 15-30 minutes and seek immediate medical attention.[1][2]
  - Skin: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Get medical aid immediately.[1]
  - Ingestion: Do not induce vomiting. If the victim is conscious, give 2-4 cupfuls of milk or water. Seek immediate medical attention.[1]
  - Inhalation: Remove from exposure to fresh air immediately. If breathing is difficult, give oxygen. Get medical aid immediately.[1]

This guide provides essential technical information for the safe and effective use of **triphenylphosphine dibromide** in a research and development context. Its reliability in key synthetic transformations makes it a valuable tool for chemists working on the synthesis of novel compounds.

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